

Comprehensive Cross-Validation Guide: 4-Amino Propofol Hydrochloride vs. Propofol

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Compound of Interest

Compound Name: 4-Amino Propofol Hydrochloride

CAS No.: 100251-91-0

Cat. No.: B134875

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Executive Summary: The Solubility vs. Potency Trade-off

The clinical limitations of Propofol (2,6-diisopropylphenol) are well-documented: its lipophilicity necessitates a lipid emulsion formulation, leading to pain on injection, risk of hyperlipidemia, and bacterial growth potential.^[1] **4-Amino Propofol Hydrochloride** (4-NH₂-Propofol HCl) represents a distinct structural modification—replacing the phenolic hydroxyl group with an amine (converted to a hydrochloride salt)—to achieve water solubility.

This guide provides a rigorous framework for cross-validating the anesthetic effects of 4-Amino Propofol HCl against the gold standard, Propofol. It addresses the critical structure-activity relationship (SAR) shift: converting the phenol (weak acid, pK_a ~11) to an aniline (weak base, pK_a ~4-5). While solubility is resolved, this modification fundamentally alters the hydrogen bonding capacity required for the

-subunit interaction on the GABA

receptor, necessitating a robust validation protocol to determine if anesthetic potency is preserved or shifted toward non-sedative modulation (e.g., HCN1 channel inhibition).

Chemical & Physiochemical Comparison

The primary driver for investigating 4-Amino Propofol HCl is the elimination of the lipid vehicle. The following table contrasts the physiochemical profiles critical for formulation and delivery.

Table 1: Physiochemical & Formulation Profile

Feature	Propofol (Gold Standard)	4-Amino Propofol HCl (Target Candidate)	Implication for Development
Chemical Class	Alkylphenol	Alkylaniline Salt	Fundamental shift in electronic properties.
CAS Number	2078-54-8	100251-91-0	Distinct chemical entity.
Solubility	Lipophilic (LogP ~3.8)	Hydrophilic (Water Soluble)	4-Amino Propofol eliminates lipid emulsion requirement.
Formulation	1% Lipid Emulsion (Soybean oil)	Aqueous Solution (Saline/Buffer)	4-Amino Propofol reduces pain on injection & lipid load.
pKa	~11 (Weak Acid)	~4.5 (Weak Base, conjugate acid)	Affects membrane permeability and ionization at physiological pH.
Stability	Oxidation prone (requires EDTA/Metabisulfite)	Salt form generally stable	Potential for improved shelf-life.

Pharmacodynamic Cross-Validation Framework

To objectively validate the anesthetic effects, researchers must move beyond simple solubility and prove efficacy at the molecular and systemic levels. The substitution of the hydroxyl group

often results in a loss of GABAergic potency, shifting activity toward anticonvulsant or muscle-relaxant profiles (similar to 4-iodo-propofol).

Mechanism of Action Hypothesis

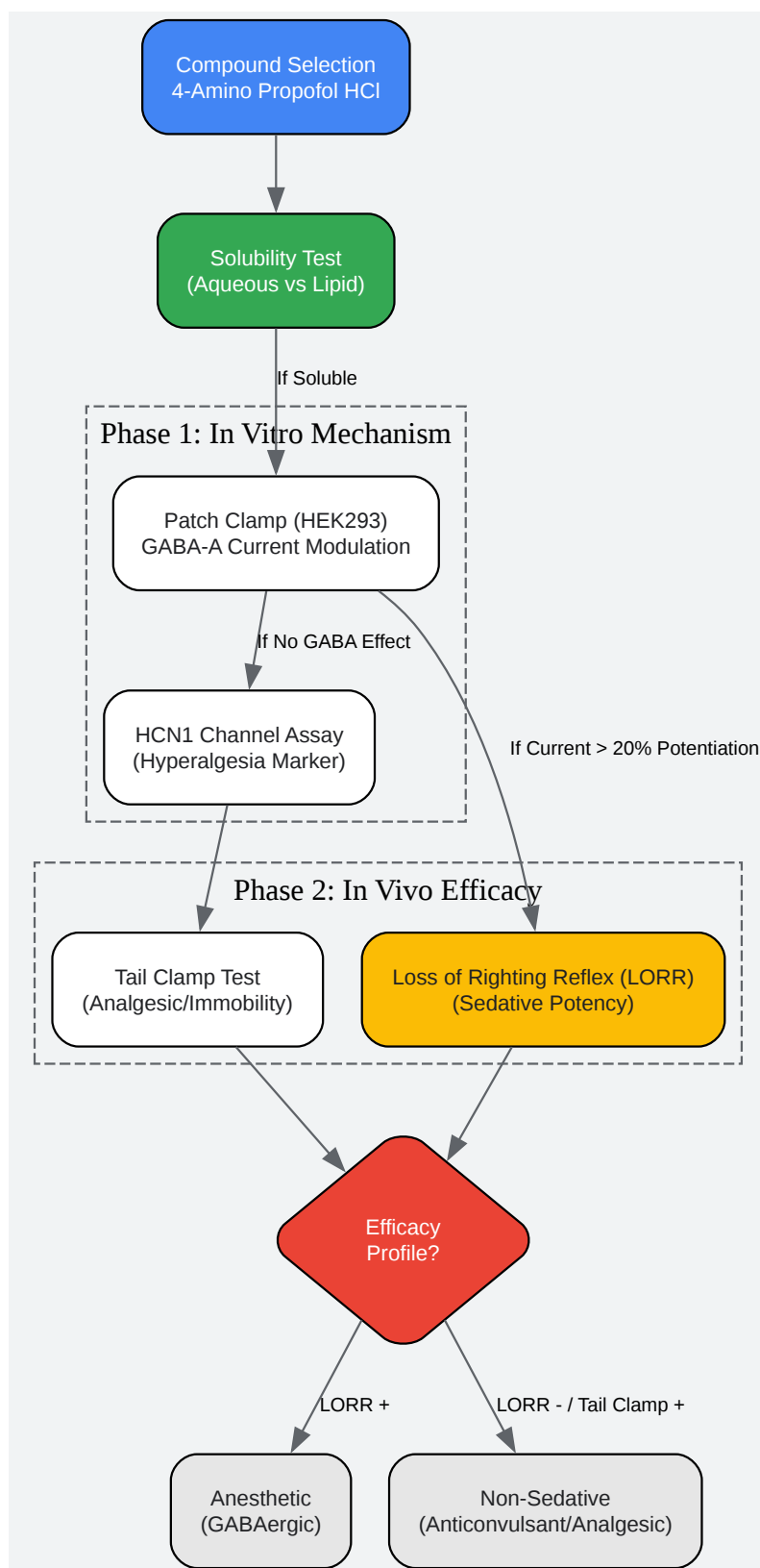
- Propofol: Potentiates GABA

receptor chloride currents (

subunits) and inhibits NMDA/HCN1 channels.

- 4-Amino Propofol HCl: The amino group acts as a hydrogen bond donor/acceptor differently than the hydroxyl. Validation must determine if it acts as a GABA agonist, antagonist, or silent modulator.

Diagram 1: Structural & Functional Validation Logic



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Caption: Workflow for distinguishing true anesthetic activity from non-sedative modulation in propofol analogs.

Experimental Protocols for Cross-Validation

To generate publishable comparison data, the following protocols must be executed. These protocols ensure the observed effects are due to the drug and not the delivery vehicle.

Protocol A: Whole-Cell Patch Clamp (In Vitro Potency)

Objective: Quantify the EC50 for GABA

receptor current potentiation. Rationale: The hydroxyl group of propofol is critical for binding. This assay determines if the 4-Amino substitution preserves this interaction.

- Cell Line: HEK293 cells stably expressing human

GABA

receptors.

- Preparation:
 - Control: Propofol dissolved in DMSO (final concentration <0.1%).
 - Test: 4-Amino Propofol HCl dissolved directly in intracellular pipette solution (water soluble).
- Procedure:
 - Clamp cells at -60 mV.
 - Apply GABA (EC10 concentration, typically 1-3 M) to establish baseline current ().
 - Co-apply GABA + Test Compound (0.1 to 100

M).

- Measure Peak Current (

).

- Data Analysis:

- Calculate Potentiation % =

.

- Success Criteria: Propofol typically yields >300% potentiation at 10

M. If 4-Amino Propofol yields <50%, it is not a viable general anesthetic candidate.

Protocol B: Loss of Righting Reflex (In Vivo LORR)

Objective: Determine the ED50 for induction of anesthesia. Rationale: Systemic efficacy accounts for blood-brain barrier (BBB) penetration, which may be hindered by the ionization of the hydrochloride salt.

- Subjects: Male Sprague-Dawley rats (250-300g), n=8 per group.
- Dosing:
 - Group A (Control): Propofol (Lipid Emulsion) - 5, 10, 15 mg/kg IV tail vein.
 - Group B (Test): 4-Amino Propofol HCl (Saline) - 10, 20, 40 mg/kg IV. (Note: Higher starting doses are required for salts due to potential BBB impermeability).
- Workflow:
 - Restrain animal and administer bolus injection over 10 seconds.
 - Place animal in supine position.
 - Start Timer: Measure Time to LORR (onset) and Duration of LORR (time until animal rights itself 3 times consecutively).

- Safety Monitoring:
 - Continuously monitor respiratory rate. Aniline derivatives can cause methemoglobinemia; observe for cyanosis (blue extremities).

Table 2: Expected Validation Metrics

Metric	Propofol (Reference)	4-Amino Propofol HCl (Thresholds)	Interpretation
GABA EC50	~2 - 5	Target: < 20	> 50
	M	M	M indicates weak binding.
Onset (IV)	< 30 seconds	Target: < 60 seconds	Delayed onset suggests slow BBB penetration.
Duration	5 - 10 minutes	Target: 5 - 15 minutes	Prolonged duration may indicate metabolic stability issues.
Therapeutic Index	~3 - 4	Target: > 3	Narrow TI indicates high toxicity risk.

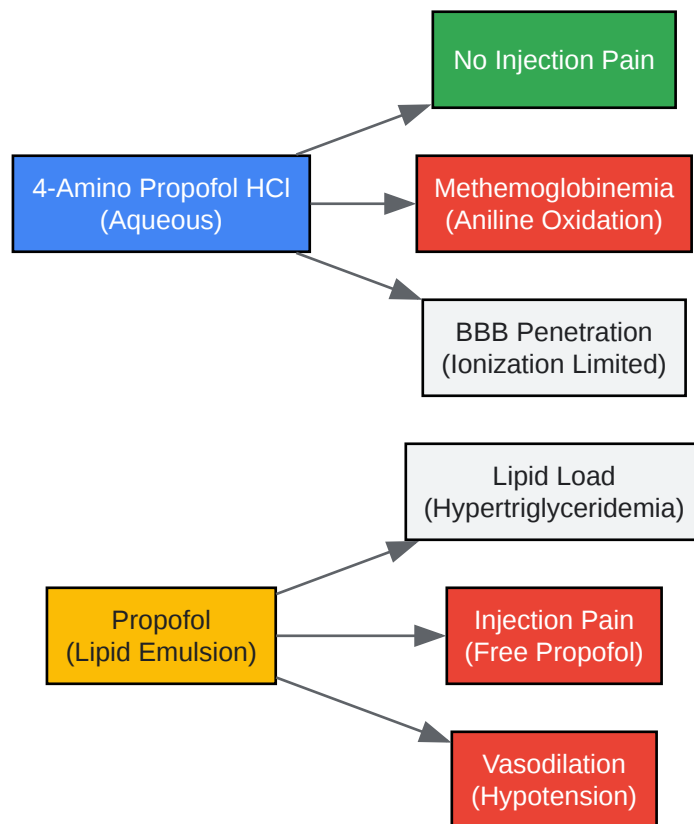
Safety & Toxicity Considerations

When validating 4-Amino Propofol HCl, specific toxicity markers distinct from Propofol must be monitored.

- Methemoglobinemia: Aniline derivatives are known to oxidize hemoglobin to methemoglobin.
 - Test: Co-oximetry analysis of arterial blood samples 30 mins post-infusion.
- Hemodynamic Stability: Propofol causes dose-dependent hypotension.
 - Comparison: Measure Mean Arterial Pressure (MAP) via femoral artery cannulation. Water-soluble prodrugs (e.g., Fospropofol) often show delayed hypotension; 4-Amino

Propofol HCl might exhibit a different profile due to its cationic nature.

Diagram 2: Comparative Safety Pathways



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Caption: Divergent safety profiles: Propofol struggles with formulation issues, while 4-Amino Propofol faces metabolic toxicity risks.

Conclusion & Recommendation

4-Amino Propofol Hydrochloride offers a compelling formulation advantage over Propofol by solving the water-solubility challenge. However, the chemical modification from a phenol to an aniline creates a high risk of loss of anesthetic potency and novel toxicity (MetHb).

Recommendation for Researchers: Do not assume anesthetic equivalence. Proceed with Protocol A (Patch Clamp) first. If GABA potentiation is weak (<50% of Propofol), the compound should be repositioned as a potential anticonvulsant or HCN1 inhibitor rather than a general anesthetic.

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